

Physical properties of 5-Decanol: boiling point, melting point, density

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Compound of Interest

Compound Name: 5-Decanol

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An in-depth guide to the physical properties of **5-decanol** (CAS 5205-34-5), a straight-chain secondary alcohol, is essential for its application in research, drug development, and various industrial processes. This document provides a comprehensive overview of its key physical constants—boiling point, melting point, and density—supported by detailed experimental methodologies for their determination.

Physical Properties of 5-Decanol

5-Decanol, with the chemical formula $C_{10}H_{22}O$, is a colorless to light yellow liquid at room temperature.^{[1][2]} It is characterized by a mild, fragrant, and waxy odor.^[1] While it is soluble in organic solvents like ethanol and ether, its solubility in water is relatively low.^{[1][2]}

Quantitative Data Summary

The physical properties of **5-decanol** have been reported with some variation across different sources. These values are summarized in the table below, with specific conditions noted where available.

Physical Property	Value	Conditions
Boiling Point	228-230 °C	Atmospheric Pressure (760 mmHg)
80 °C	Reduced Pressure (5 mmHg) [1][3][4]	
Melting Point	9 °C[1][3][4]	-
~ -1 °C[1]	-	
Density	0.83 g/mL	Specific Gravity (20/20)[1][4]
0.826 g/mL[3]	Not specified	

Experimental Protocols

The determination of the physical constants listed above is fundamental to verifying the purity and identity of a substance.[5] Standard laboratory procedures for these measurements are detailed below.

1. Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[6] A common and effective technique for its determination on a small scale is the capillary method.[7]

- Principle: An inverted capillary tube is placed in a small sample of the liquid. As the sample is heated, the air trapped in the capillary is replaced by the substance's vapor. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary's open end is considered the boiling point.[7] A more precise measurement is often taken as the temperature at which the liquid begins to re-enter the capillary upon cooling.[7]
- Apparatus: A heating apparatus (e.g., Mel-Temp apparatus or oil bath), a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.[5][8][9]
- Methodology:

- A small amount of **5-decanol** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
[5]
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.[9]
- The assembly is heated gradually and uniformly in an oil bath or heating block.[10]
- The temperature is carefully monitored. The point at which a steady stream of bubbles escapes from the capillary tip is observed.[7]
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[7]

2. Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[10] For pure crystalline compounds, this transition occurs over a very narrow temperature range (typically 0.5-1.0°C) and serves as a crucial indicator of purity.[6] Impurities tend to lower and broaden the melting point range.

- Principle: A small, finely powdered sample of the solid is heated slowly at a controlled rate. The melting point range is the temperature from which the first drop of liquid appears to the temperature at which the entire sample becomes liquid.[6][10]
- Apparatus: A melting point apparatus (e.g., Mel-Temp or Thiele tube), a thermometer, and a capillary tube sealed at one end.
- Methodology:
 - A small amount of solidified **5-decanol** is finely powdered.
 - The open end of a capillary tube is pressed into the powder to pack a small sample (1-2 mm high) into the sealed end.[10][11]

- The capillary tube is placed into the heating block of the melting point apparatus alongside a thermometer.[6]
- The sample is heated rapidly at first to determine an approximate melting temperature.
- The apparatus is allowed to cool, and a second trial is performed with a fresh sample. This time, the heating rate is reduced significantly (e.g., 2°C per minute) as the temperature approaches the approximate melting point.
- The temperature at which the first signs of melting are observed (T1) and the temperature at which the last crystal disappears (T2) are recorded as the melting point range.[6]

3. Density Determination

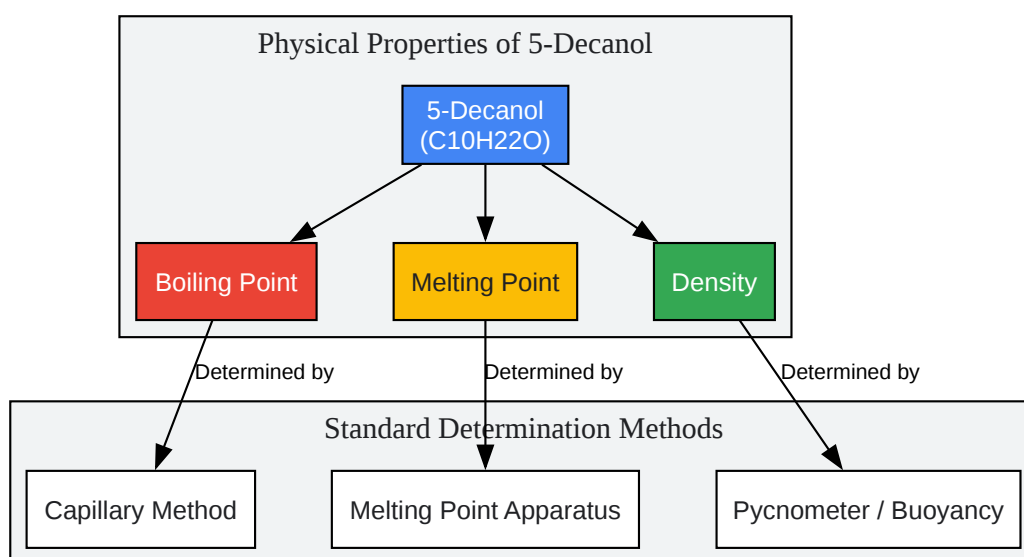
Density is an intrinsic physical property defined as the mass of a substance per unit of volume. Several gravimetric methods are commonly used for liquids like **5-decanol**.

- Principle: The most common methods rely on accurately measuring the mass of a precisely known volume of the liquid.[12][13] The pycnometer method involves weighing a specific volume flask (pycnometer) empty, then filled with the liquid. The buoyancy method utilizes Archimedes' principle, where a sinker of known volume is weighed in air and then submerged in the liquid.[12]
- Apparatus: An analytical balance, a pycnometer (a glass flask with a specific, calibrated volume), or a graduated cylinder and beaker.[12][13]
- Methodology (using a pycnometer):
 - A clean, dry pycnometer is accurately weighed on an analytical balance.
 - The pycnometer is carefully filled with **5-decanol**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the exterior.
 - The filled pycnometer is weighed again.
 - The mass of the **5-decanol** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.[12]

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[12] The temperature at which the measurement is made should always be recorded, as density is temperature-dependent.

Visualization

The following diagram illustrates the relationship between the key physical properties of **5-Decanol** and the standard methods used for their determination.



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Caption: Logical relationship of **5-Decanol**'s physical properties.

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References

- 1. chembk.com [chembk.com]
- 2. CAS 5205-34-5: 5-Decanol | CymitQuimica [cymitquimica.com]
- 3. Page loading... [guidechem.com]
- 4. 5-Decanol | 5205-34-5 | TCI AMERICA [tcichemicals.com]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. alnoor.edu.iq [alnoor.edu.iq]
- 7. Video: Boiling Points - Procedure [jove.com]
- 8. phillysim.org [phillysim.org]
- 9. m.youtube.com [m.youtube.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 12. mt.com [mt.com]
- 13. chem.libretexts.org [chem.libretexts.org]
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